

Technical Guide: Structure Elucidation of 1,3-Dimethyl-1H-indazol-6-ol[1]

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Compound of Interest

Compound Name: 1,3-dimethyl-1H-indazol-6-ol

CAS No.: 1416712-54-3

Cat. No.: B6253732

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Executive Summary

The unambiguous identification of **1,3-dimethyl-1H-indazol-6-ol** (C

H

N

O) requires a multi-faceted analytical strategy. While High-Resolution Mass Spectrometry (HRMS) confirms the elemental composition, it cannot distinguish between the thermodynamically favored N1-isomer (1,3-dimethyl) and the kinetically favored N2-isomer (2,3-dimethyl).[1]

This guide details a self-validating protocol relying on Nuclear Overhauser Effect Spectroscopy (NOESY) and Heteronuclear Multiple Bond Correlation (HMBC) to resolve the nitrogen alkylation site.[1][2] The presence of a methyl group at C3 and a hydroxyl group at C6 provides specific spectral handles that simplify this differentiation compared to unsubstituted indazoles.
[1]

Chemical Context & Synthesis Logic

Understanding the synthetic origin aids in anticipating impurities and isomers.[1] The target molecule is typically derived from the methylation of 3-methyl-1H-indazol-6-ol or its nitro-precursor.[1]

- Reaction: Methylation of the indazole nitrogen using methyl iodide (MeI) or dimethyl sulfate (DMS) under basic conditions.[1]
- The Problem: The indazole anion is an ambident nucleophile.
 - N1-Alkylation (Target): Favored under thermodynamic control (high temp, equilibrium).
 - N2-Alkylation (Isomer): Favored under kinetic control, often leading to significant amounts of 2,3-dimethyl-2H-indazol-6-ol.[1]
- Purification: The N1-isomer is generally less polar than the N2-isomer, allowing separation via silica gel chromatography, but spectroscopic confirmation is mandatory.[1]

Analytical Strategy: The Elucidation Core High-Resolution Mass Spectrometry (HRMS)[1]

- Objective: Validate molecular formula C

H

N

O.

- Expected Value:

m/z.[1]

- Protocol: Electrospray Ionization (ESI) in positive mode.[1]

¹H NMR Spectroscopy (500 MHz, DMSO-d₆)

The proton spectrum provides the first evidence of symmetry and substitution patterns.[1]

Resonance	Multiplicity	Approx. [1] [2] [3] Shift ()	Assignment Logic
C6-OH	Broad Singlet	9.5 - 10.0 ppm	Exchangeable with D O. Disappears upon shake. [1]
C4-H	Doublet (d)	7.4 - 7.6 ppm	ortho-coupling to C5-H (Hz). [1]
C5-H	Doublet of Doublets (dd)	6.6 - 6.8 ppm	ortho to C4-H, meta to C7-H (weak). [1]
C7-H	Singlet / Broad s	6.7 - 6.9 ppm	Isolated from C4/C5 by the C6-OH. [1] Diagnostic for N1 proximity.
N1-Me	Singlet (3H)	3.8 - 3.9 ppm	Deshielded by aromatic ring current. [1]
C3-Me	Singlet (3H)	2.3 - 2.5 ppm	Typical allylic/aromatic methyl position. [1]

Regiochemistry Determination (The Critical Step)

Distinguishing the 1,3-dimethyl (Target) from the 2,3-dimethyl (Impurity) relies on spatial proximity detected by NOESY.[\[1\]](#)

The NOE Logic

- Scenario A: 1,3-Dimethyl (N1-Me)[\[1\]](#)[\[4\]](#)
 - The N1-Methyl group is spatially adjacent to the C7-Proton.[\[1\]](#)

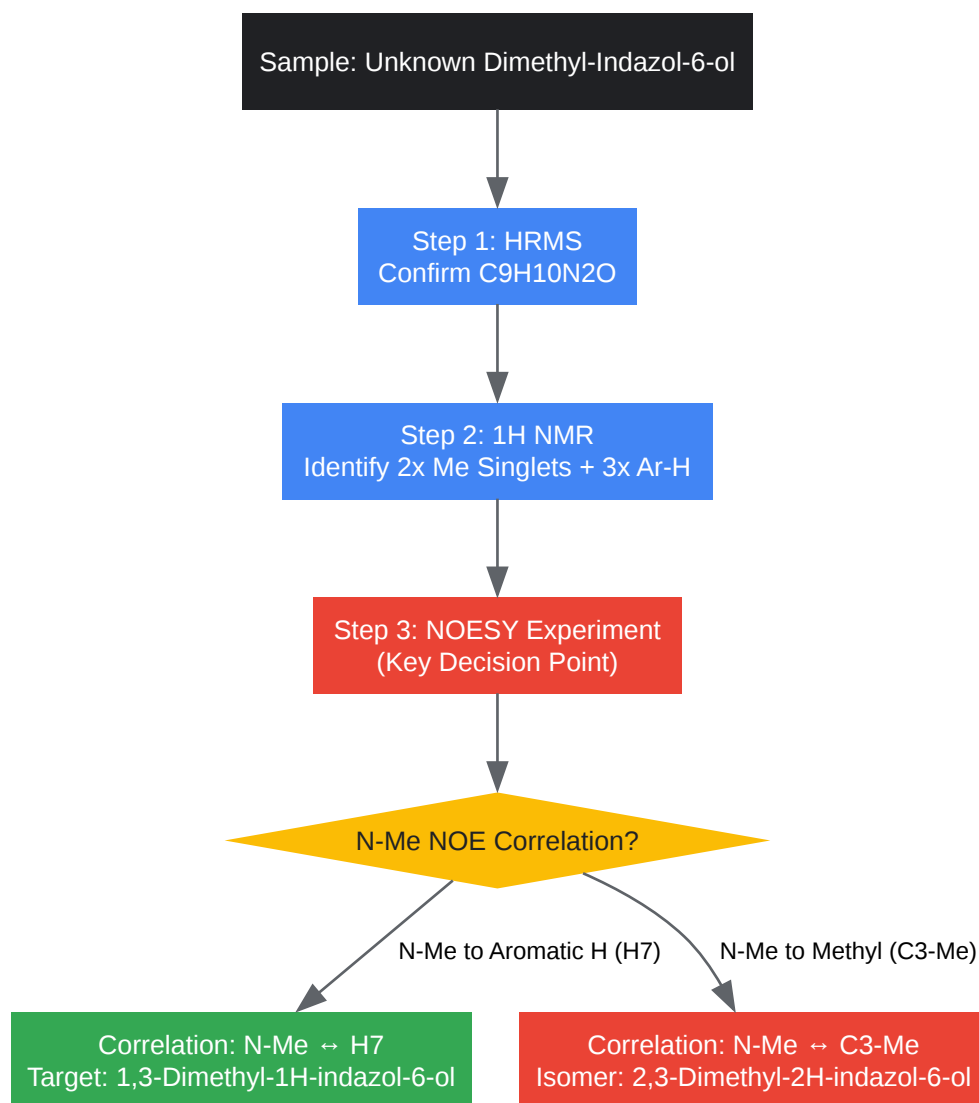
- Observation: Strong NOE correlation between (N-Me) and (H7).[1]
- C3-Methyl is distant from N1-Me.[1]
- Scenario B: 2,3-Dimethyl (N2-Me)[1]
 - The N2-Methyl group is spatially adjacent to the C3-Methyl.[1]
 - Observation: Strong NOE correlation between the two methyl singlets (and).[1]
 - Absence: No NOE between N-Me and any aromatic proton (H7 is too far).[1]

HMBC Confirmation[1][2]

- N1-Me: Shows a 3-bond correlation () to C7a (quaternary bridgehead carbon).[1]
- N2-Me: Shows a 3-bond correlation () to C3 and C7a (often weaker).[1]
- Note: NOESY is often more definitive for indazoles due to the unambiguous spatial lock.[1]

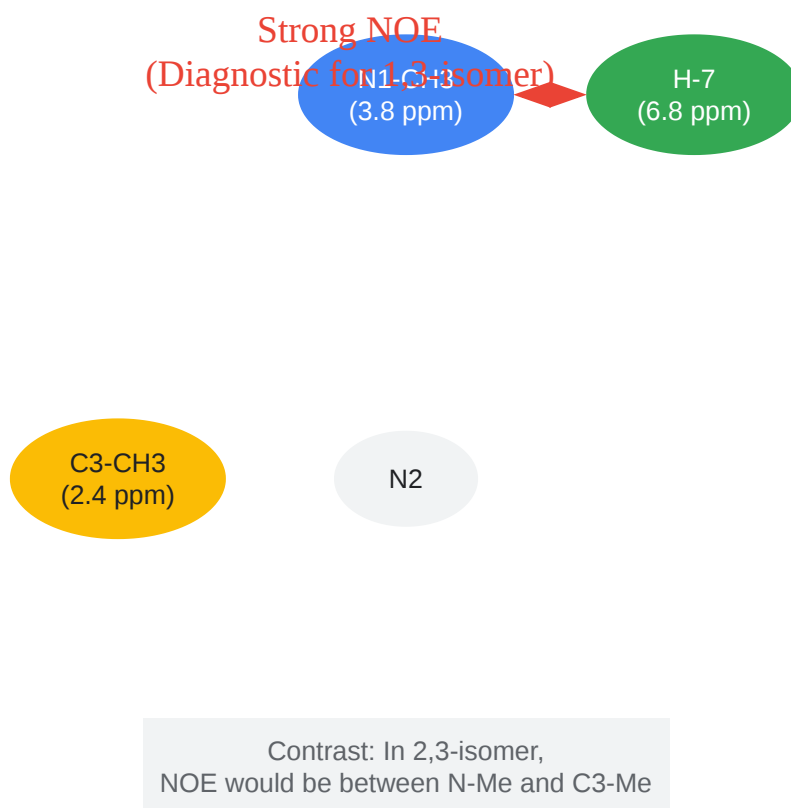
Visualization of Logic

The following diagrams illustrate the decision-making process and the specific spectral correlations required to confirm the structure.



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Caption: Logical workflow for distinguishing regioisomers using NOESY correlations.



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Caption: Key spatial NOE correlation defining the 1,3-dimethyl structure (N1-Me to H7).

Detailed Experimental Protocols

Sample Preparation for NMR[1]

- Solvent Selection: Use DMSO-d6 (99.9% D) rather than CDCl₃

[1]

- Reasoning: Indazol-6-ols are polar.[1] DMSO ensures complete solubility and sharpens the exchangeable OH proton signal, preventing aggregation broadening.[1]
- Concentration: Dissolve 5-10 mg of the solid in 0.6 mL of solvent.
- Tube: Use high-precision 5mm NMR tubes (e.g., Wilmad 535) to minimize shimming errors.

NOESY Acquisition Parameters

To ensure valid NOE signals without artifacts:

- Pulse Sequence: Phase-sensitive NOESY (e.g., noesygpqh on Bruker systems).^[1]
- Mixing Time (

): Set to 400-500 ms.
 - Why: This duration is optimal for small-to-medium molecules (MW ~162) to develop measurable cross-relaxation without excessive spin-diffusion.^[1]
- Relaxation Delay (

):

seconds to allow full recovery of methyl signals.
- Scans: Minimum 16 scans per increment (256 increments) to resolve weak aromatic correlations.

Data Processing^[1]

- Phasing: Apply careful manual phasing.^[1] NOE cross-peaks should have the same phase as the diagonal peaks (negative relative to baseline if phased standardly) for small molecules in the extreme narrowing limit, though for MW ~160 in DMSO, they may be close to zero-crossing.^[1]
 - Correction: If the molecule behaves as a "small molecule" (

), NOE is positive (opposite sign to diagonal).^[1] If it aggregates, it may behave like a large molecule (negative NOE, same sign as diagonal).^[1]
 - Field Proven Insight: In DMSO, indazoles often show positive NOE (cross peaks opposite sign to diagonal).^[1] Look for the cross-peak at (3.8 ppm, 6.8 ppm).^[1]

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- URL: [Link]
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 - Source: Magnetic Resonance in Chemistry / PubMed[1]
 - URL: [Link]
- Crystal Structure Data (Analogous Amine)
 - Title: 1,3-Dimethyl-1H-indazol-6-amine.[1][3][6][7]
 - Source: Acta Crystallographica Section E
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